

Heptyl propionate thermophysical property data

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Compound of Interest

Compound Name: *Heptyl propionate*

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An In-Depth Technical Guide to the Thermophysical Properties of **Heptyl Propionate**

This technical guide provides a comprehensive overview of the thermophysical property data for **heptyl propionate**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data in structured tables, details relevant experimental methodologies, and includes a visualization of the experimental workflow.

Introduction to Heptyl Propionate

Heptyl propionate (also known as n-heptyl propanoate) is an organic ester with the chemical formula $C_{10}H_{20}O_2$. It is a colorless liquid with a fruity odor, reminiscent of pears or apricots.^{[1][2]} Its pleasant scent leads to its use in the fragrance and flavor industry.^[1] Beyond its aromatic applications, understanding its thermophysical properties is crucial for its use as a solvent, a reactant in chemical syntheses, or in the formulation of various products.

Thermophysical Property Data

The following tables summarize the key thermophysical properties of **heptyl propionate**, compiled from various sources.

Table 1: Identification and Physical Properties

Property	Value	Source(s)
IUPAC Name	Heptyl propanoate	[1]
Synonyms	n-Heptyl propionate, Propanoic acid, heptyl ester	[2][3][4]
CAS Number	2216-81-1	[2][3][4]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][3][4]
Molecular Weight	172.27 g/mol	[1][5]
Appearance	Colorless liquid with a fruity, floral, apricot-like odor	[1][2][5]
Melting Point	-50.9 °C (-59.6 °F; 222.25 K)	[2][3]
Boiling Point	209.7 - 210.04 °C (409.5 - 410.1 °F; 482.85 - 483.19 K) at 760 mmHg	[2][3][4][6]
Flash Point	79.44 - 79.8 °C (175 °F) (Tag Closed Cup)	[3][4][7]

Table 2: Density and Refractive Index

Property	Value	Temperature (°C)	Pressure (atm)	Source(s)
Density	0.8636 - 0.874 g/cm ³	20 - 25	1	[2][3][4][6]
Specific Gravity	0.864 - 0.868	25	1	[7]
Refractive Index	1.4137 - 1.422	20	1	[2][3][6]

Table 3: Thermodynamic and Transport Properties

Property	Value	Temperature (°C)	Pressure (atm)	Source(s)
Vapor Pressure	0.2 mmHg	25	-	[4][7]
Viscosity (Liquid)	Data available as a function of temperature	-	-	[8]
Thermal Conductivity (Liquid)	Data available as a function of temperature	-	-	[8]
Specific Heat Capacity (Liquid)	Data available as a function of temperature	-	-	[8]
Enthalpy of Vaporization	Data available as a function of temperature	-	-	[8]

Experimental Protocols

This section outlines the general experimental methodologies for the synthesis, purification, and determination of the key thermophysical properties of **heptyl propionate**.

Synthesis: Fischer Esterification

Heptyl propionate is typically synthesized via Fischer esterification, which involves the reaction of a carboxylic acid (propanoic acid) with an alcohol (1-heptanol) in the presence of an acid catalyst, commonly sulfuric acid.

Procedure:

- **Reactant Mixture:** Propanoic acid and a molar excess of 1-heptanol are combined in a round-bottom flask.
- **Catalyst Addition:** A small amount of concentrated sulfuric acid is carefully added to the mixture.

- **Reflux:** The reaction mixture is heated to reflux. The reflux apparatus, equipped with a condenser, prevents the loss of volatile reactants and products by condensing them back into the reaction flask.
- **Reaction Monitoring:** The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of reactants and the formation of the ester.

Purification

Following the synthesis, the crude **heptyl propionate** must be purified to remove unreacted starting materials, the acid catalyst, and byproducts.

1. Extraction:

- The reaction mixture is first cooled to room temperature.
- It is then transferred to a separatory funnel and washed sequentially with:
 - Water to remove the bulk of the sulfuric acid and any water-soluble components.
 - A weak base solution, such as aqueous sodium bicarbonate, to neutralize any remaining acidic components.
 - Brine (saturated aqueous sodium chloride) to reduce the solubility of the ester in the aqueous layer and aid in phase separation.
- The organic layer, containing the **heptyl propionate**, is then separated.

2. Drying:

- The collected organic layer is dried over an anhydrous drying agent, such as anhydrous magnesium sulfate or sodium sulfate, to remove any residual water.
- The drying agent is subsequently removed by filtration.

3. Distillation:

- The final purification of **heptyl propionate** is achieved by fractional distillation.
- This technique separates liquids based on differences in their boiling points. **Heptyl propionate** is collected as the fraction that distills at its characteristic boiling point, leaving behind less volatile impurities.

Determination of Thermophysical Properties

1. Melting and Boiling Point:

- **Melting Point:** The melting point of a solidified sample of **heptyl propionate** can be determined using a melting point apparatus. A small amount of the solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the solid melts is recorded.
- **Boiling Point:** The boiling point is determined by heating the liquid in a distillation apparatus and measuring the temperature at which the vapor and liquid phases are in equilibrium at a given pressure.

2. Density and Viscosity:

- **Density:** The density of liquid **heptyl propionate** can be measured using a pycnometer or a vibrating tube densimeter, which offers high precision.
- **Viscosity:** The dynamic viscosity can be determined using various types of viscometers, such as a capillary viscometer or a rotational viscometer. These instruments measure the fluid's resistance to flow under controlled conditions.

3. Specific Heat Capacity:

- The specific heat capacity is measured using a calorimeter. A known mass of the liquid is heated by a known amount of energy, and the resulting temperature change is measured. The specific heat capacity is then calculated from these values.

4. Thermal Conductivity:

- The transient hot-wire method is a common technique for measuring the thermal conductivity of liquids. A thin platinum wire immersed in the liquid is heated by a constant current, and the

rate of temperature increase of the wire is measured. The thermal conductivity of the liquid is then determined from the temperature rise as a function of time.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow from the synthesis of **heptyl propionate** to its purification and the subsequent characterization of its thermophysical properties.

*Workflow for Synthesis, Purification, and Characterization of **Heptyl Propionate**.*

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Email: info@benchchem.com